

An In-depth Technical Guide on 1-lodo-2-Methylcyclopropane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-lodo-2-methylcyclopropane is a halogenated derivative of methylcyclopropane. This technical guide aims to provide a comprehensive overview of its physical properties. However, a thorough search of available scientific literature and chemical databases reveals a significant lack of experimentally determined physical data for this specific compound. The majority of accessible information is limited to computed or predicted values. This document summarizes the available computational data and highlights the current knowledge gap regarding the experimental properties and protocols for **1-iodo-2-methylcyclopropane**.

Introduction

1-lodo-2-methylcyclopropane, with the chemical formula C₄H₇I, is a substituted cyclopropane ring system. The presence of an iodine atom and a methyl group on the three-membered ring suggests potential for use in organic synthesis, potentially as a reactive intermediate. The strained cyclopropane ring and the carbon-iodine bond are key functional features that would be expected to influence its reactivity. Despite its simple structure, there is a notable absence of published experimental studies detailing its physical characteristics, synthesis, or reactivity.

Computed Physical and Chemical Properties



While experimental data is not readily available, computational models provide estimated values for several key physical and chemical properties of **1-iodo-2-methylcyclopropane**. These properties are summarized in the table below. It is crucial to note that these are theoretical predictions and may not reflect the actual experimental values.

Property	Value	Source
Molecular Formula	C ₄ H ₇ I	PubChem[1]
Molecular Weight	182.00 g/mol	PubChem[1]
IUPAC Name	1-iodo-2-methylcyclopropane	PubChem[1]
CAS Number	89124-64-1	PubChem[1]
XLogP3	2.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	0	PubChem[1]
Exact Mass	181.95925 Da	PubChem[1]
Monoisotopic Mass	181.95925 Da	PubChem[1]
Topological Polar Surface Area	0 Ų	PubChem[1]
Heavy Atom Count	5	PubChem[1]
Complexity	42.9	PubChem[1]

Table 1: Computed Properties of 1-lodo-2-methylcyclopropane

Experimental Data

A comprehensive search of scientific databases and literature has yielded no experimentally determined physical properties such as boiling point, density, or refractive index for **1-iodo-2-methylcyclopropane**. The information available is often mistakenly associated with its non-cyclic isomer, **1-iodo-2-methylpropane**.



Synthesis and Characterization Protocols

Detailed experimental protocols for the synthesis and characterization (e.g., NMR, Mass Spectrometry) of **1-iodo-2-methylcyclopropane** are not available in the public domain.

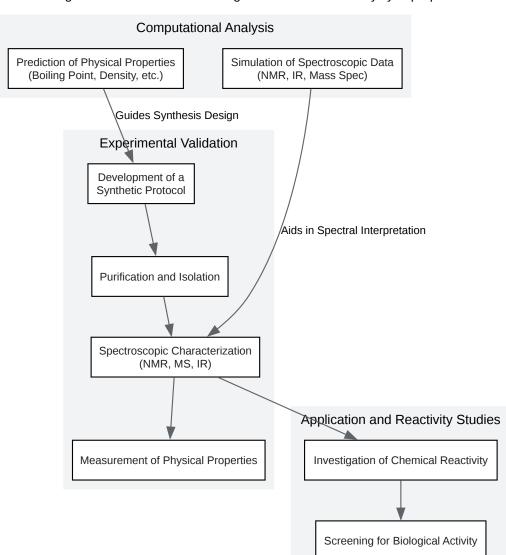
Signaling Pathways and Experimental Workflows

There is no information available in the scientific literature regarding the involvement of **1-iodo-2-methylcyclopropane** in any biological signaling pathways or its use in specific experimental workflows.

Logical Relationship Diagram

Due to the lack of experimental and procedural data, a meaningful diagram illustrating a signaling pathway or experimental workflow for **1-iodo-2-methylcyclopropane** cannot be constructed. However, a logical workflow for the theoretical investigation of this compound can be proposed.





Logical Workflow for the Investigation of 1-Iodo-2-methylcyclopropane

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Caption: Proposed workflow for the future study of 1-iodo-2-methylcyclopropane.



Conclusion

This technical guide consolidates the currently available information on **1-iodo-2-methylcyclopropane**. It is evident that there is a significant lack of experimentally verified data for this compound. The provided computational data serves as a preliminary resource for researchers. Further experimental investigation is required to determine the actual physical properties, establish synthetic and characterization protocols, and explore the potential applications of **1-iodo-2-methylcyclopropane** in various scientific and industrial fields. The workflow presented offers a logical progression for future research endeavors.

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References

- 1. 1-lodo-2-methylcyclopropane | C4H7I | CID 22257329 PubChem [pubchem.ncbi.nlm.nih.gov]
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